

In-Depth Technical Guide: 2,3,3-Trichloropropenal Safety and Handling

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Compound of Interest

Compound Name: 2,3,3-Trichloropropenal

Cat. No.: B15075440

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Disclaimer: Limited specific safety and toxicological data are available for **2,3,3-Trichloropropenal**. This guide is based on its known chemical properties, GHS hazard classifications, and data from analogous compounds, particularly other chlorinated and α,β -unsaturated aldehydes. The recommendations provided are derived from general safety protocols for handling highly reactive, corrosive, and toxic organic compounds. All procedures should be conducted by trained personnel in a controlled laboratory setting.

Chemical and Physical Properties

2,3,3-Trichloropropenal, also known as 2,3,3-trichloroacrolein, is a halogenated aldehyde. Its structure combines the reactivity of an aldehyde, an alkene, and a chlorinated hydrocarbon, suggesting a high potential for hazardous reactions.

Property	Value	Reference
IUPAC Name	2,3,3-trichloroprop-2-enal	[1]
Synonyms	2,3,3-Trichloro-2-propenal, 2,3,3-Trichloroacrolein	[1]
CAS Number	3787-28-8	[1]
Molecular Formula	C ₃ HCl ₃ O	[1]
Molecular Weight	159.39 g/mol	[1][2]
Appearance	Not available. Assumed to be a liquid or low-melting solid.	
Odor	Not available. Likely pungent and irritating, similar to other chlorinated aldehydes.	
Boiling Point	Not available.	
Melting Point	Not available.	
Solubility	Not available. Likely sparingly soluble in water with potential for reaction/hydrolysis.	
Vapor Pressure	Not available.	

Hazard Identification and Toxicology

2,3,3-Trichloropropenal is classified as a hazardous substance. Due to the lack of specific toxicological data, information from analogous compounds is used to infer its potential health effects.

GHS Classification:[1]

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.

- Serious Eye Damage/Eye Irritation (Category 1): Causes serious eye damage.
- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory Tract Irritation: May cause respiratory irritation.

Analogous Compound Toxicity Data:

Due to the absence of specific LD50 and LC50 values for **2,3,3-Trichloropropenal**, data for Mucochloric Acid, a structurally related chlorinated α,β -unsaturated carbonyl compound, is provided as a conservative estimate of toxicity.

Compound	Test	Route	Species	Value	Reference
Mucochloric Acid	LD50	Oral	Rat	300 - 400 mg/kg	[1] [2]
Mucochloric Acid	LD50	Dermal	Rabbit	>200 mg/kg	[1] [2]
Mucochloric Acid	LC50	Inhalation	Rat	>5.1 mg/L (4 hours)	[2]

Potential Health Effects:

- Inhalation: May cause severe irritation to the respiratory tract, potentially leading to coughing, shortness of breath, and pulmonary edema.[\[3\]](#)
- Skin Contact: Causes skin irritation and potentially chemical burns. Prolonged contact may lead to dermatitis.
- Eye Contact: Causes serious eye damage, potentially leading to irreversible injury.
- Ingestion: Harmful if swallowed, may cause severe irritation and damage to the gastrointestinal tract.
- Chronic Exposure: Long-term exposure to α,β -unsaturated aldehydes and chlorinated hydrocarbons may have systemic effects, including potential carcinogenicity and damage to the liver and kidneys.[\[4\]](#)

Occupational Exposure Limits

No specific occupational exposure limits (OELs) have been established for **2,3,3-Trichloropropenal**. The following table provides OELs for analogous reactive aldehydes, which should be used as a conservative guide for exposure control.

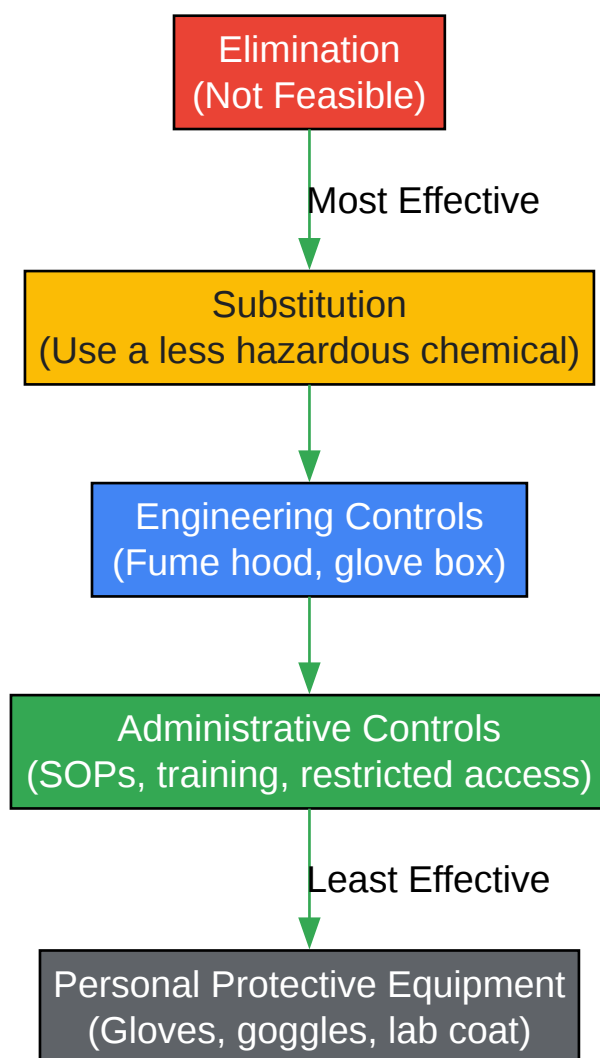
Compound	Agency	TWA	STEL/Ceiling	Reference
Acrolein	OSHA	0.1 ppm	[5]	[5]
Acrolein	NIOSH	0.1 ppm	0.3 ppm	
Acrolein	ACGIH	C 0.1 ppm	[5]	
Acetaldehyde	OSHA	200 ppm	[6]	[6]
Acetaldehyde	ACGIH	C 25 ppm	[6]	
Glutaraldehyde	ACGIH	C 0.05 ppm		
Chloroacetaldehyde	NIOSH	C 1 ppm		

Given the high reactivity and potential toxicity of **2,3,3-Trichloropropenal**, it is recommended to maintain exposure levels as low as reasonably achievable (ALARA).

Safe Handling and Storage

4.1. Hierarchy of Controls

The following diagram illustrates the hierarchy of controls to be implemented when working with **2,3,3-Trichloropropenal**.



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Hierarchy of controls for handling **2,3,3-Trichloropropenal**.

4.2. Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is mandatory when handling **2,3,3-Trichloropropenal**.

- Eye/Face Protection: Chemical splash goggles and a face shield are required.
- Skin Protection: A flame-resistant lab coat, fully buttoned, with tight-fitting cuffs. Chemical-resistant gloves are essential. Double gloving with an inner nitrile glove and an outer butyl rubber or Viton glove is recommended. Check glove manufacturer's compatibility charts.

- Respiratory Protection: All work must be conducted in a certified chemical fume hood. If there is a potential for exposure above the OELs of analogous compounds, a NIOSH-approved respirator with organic vapor cartridges is required. A full-face respirator will also provide eye and face protection.
- Footwear: Closed-toe, chemical-resistant shoes must be worn.

4.3. Handling Procedures

- All manipulations of **2,3,3-Trichloropropenal** must be performed in a well-ventilated chemical fume hood with a face velocity of at least 100 feet per minute.
- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.
- Use only non-sparking tools and explosion-proof equipment if the compound is determined to be flammable.
- Ground and bond containers when transferring material.
- Prepare a spill kit and have it readily accessible before beginning work.
- Wash hands thoroughly after handling.

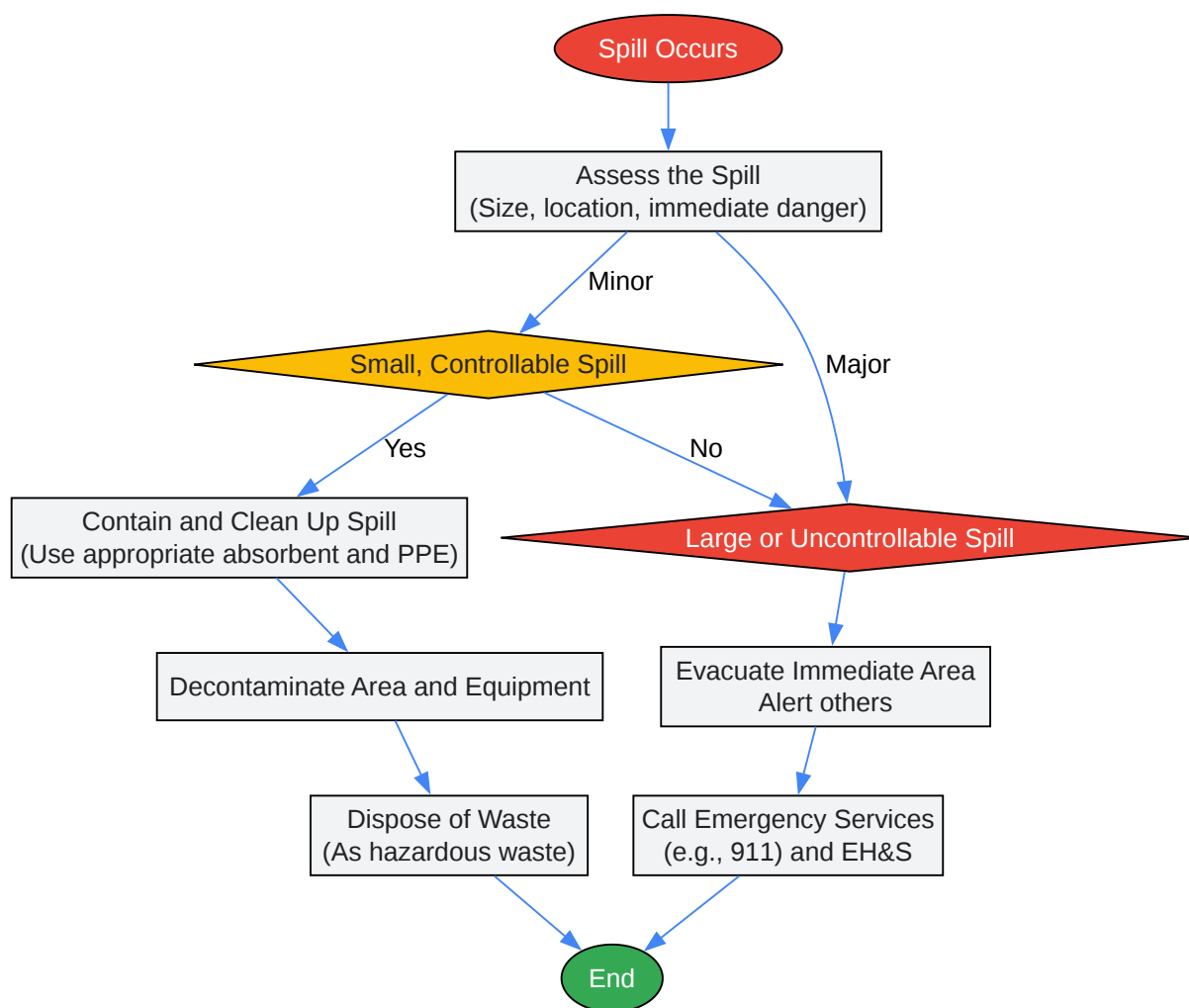
4.4. Storage

- Store in a cool, dry, well-ventilated area away from direct sunlight and sources of ignition.
- Keep containers tightly closed.
- Store in a secondary container to contain any potential leaks.
- Segregate from incompatible materials.
- Incompatible Materials: Strong oxidizing agents, strong bases, strong reducing agents, and metals. Avoid contact with water if the compound is susceptible to hydrolysis.

Emergency Procedures

5.1. Spill Response

The following workflow outlines the general procedure for responding to a spill of **2,3,3-Trichloropropenal**.



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Workflow for responding to a **2,3,3-Trichloropropenal** spill.

Experimental Protocol for a Small Spill (less than 100 mL):

- Alert Personnel: Immediately alert others in the vicinity.
- Don PPE: Put on appropriate PPE, including a respirator, chemical-resistant gloves, splash goggles, a face shield, and a lab coat.
- Containment: If it is a liquid, contain the spill with a universal absorbent material, sand, or vermiculite, working from the outside in. Do not use combustible materials like paper towels.
- Neutralization (if applicable and safe): For acidic byproducts of decomposition, a neutralizing agent like sodium bicarbonate can be cautiously applied.
- Collection: Carefully scoop the absorbed material into a labeled, sealable container for hazardous waste.
- Decontamination: Decontaminate the spill area with a suitable solvent (e.g., ethanol), followed by soap and water. All cleaning materials must be disposed of as hazardous waste.
- Ventilation: Ensure the area is well-ventilated during and after cleanup.

5.2. First Aid

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately flush the skin with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.

- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Disposal

All waste containing **2,3,3-Trichloropropenal** must be treated as hazardous waste.

- Waste Collection: Collect all liquid and solid waste in designated, labeled, and sealed containers.
- Segregation: Do not mix with other waste streams unless compatibility is confirmed. Halogenated organic waste should be segregated from non-halogenated waste.^{[7][8][9]}
- Disposal Method: The primary recommended method for the disposal of chlorinated organic residues is high-temperature incineration in a licensed hazardous waste facility.^[4] This process breaks down the compound into less harmful substances like carbon dioxide, nitrogen, and hydrogen halides, which can then be scrubbed from the exhaust gases.^[4] Landfill disposal is not a suitable option for toxic and potentially mobile chlorinated organic compounds.^[4]

Experimental Protocols

7.1. General Laboratory Use

- Preparation: Before starting any experiment, ensure the chemical fume hood is operational and the sash is at the appropriate height. Have all necessary PPE, reagents, and waste containers readily available.
- Weighing/Measuring: If solid, weigh the compound in the fume hood. If liquid, measure by volume in the fume hood. Use a secondary container when transporting the chemical within the lab.
- Reaction Setup: Conduct all reactions in a clean, dry apparatus within the fume hood. Ensure the setup is secure and allows for proper ventilation.
- Post-Reaction: Quench any reactive materials carefully. Decontaminate all glassware and equipment that came into contact with **2,3,3-Trichloropropenal**. Rinsates should be

collected as hazardous waste.

7.2. Decontamination Procedure

- Gross Decontamination: Remove gross contamination from surfaces and equipment using a suitable solvent (e.g., ethanol) and absorbent pads. All materials used are considered hazardous waste.
- Washing: Wash the decontaminated surfaces and equipment with soap and water.
- Final Rinse: Rinse with water.
- PPE Removal: Remove PPE in the correct order to avoid cross-contamination (gloves first, then face shield/goggles, then lab coat). Wash hands thoroughly after removing all PPE.

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